

L-Cystine Dihydrochloride vs. Monohydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-cystine hydrochloride*

Cat. No.: *B1357973*

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This technical guide provides an in-depth comparison of L-cystine dihydrochloride and L-cystine monohydrochloride, offering critical data and insights for researchers, scientists, and drug development professionals. The document outlines the chemical and physical properties, applications, and relevant biological pathways of these two essential compounds.

Introduction

L-cystine, a disulfide-linked dimer of the amino acid cysteine, plays a crucial role in protein structure and cellular redox homeostasis. Due to its low solubility, more soluble hydrochloride salts, namely L-cystine dihydrochloride and L-cystine monohydrochloride, are frequently utilized in research and pharmaceutical applications. The choice between these two forms depends on specific experimental requirements, including desired concentration, pH of the medium, and stability considerations. This guide aims to provide a comprehensive technical overview to aid in the selection and application of the appropriate L-cystine salt.

Physicochemical Properties: A Comparative Analysis

A clear understanding of the distinct physicochemical properties of L-cystine dihydrochloride and L-cystine monohydrochloride is paramount for their effective use. The following tables

summarize the key quantitative data for each compound.

Property	L-Cystine Dihydrochloride	L-Cystine Monohydrochloride	Reference
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄ S ₂ · 2HCl	C ₆ H ₁₃ ClN ₂ O ₄ S ₂	[1][2]
Molecular Weight	313.22 g/mol	276.8 g/mol	[1][2]
CAS Number	30925-07-6	Not clearly defined; often refers to L-cysteine HCl	[1]
Appearance	White to off-white crystalline powder	White crystalline powder	
Melting Point	≥211.36 °C	Not available	

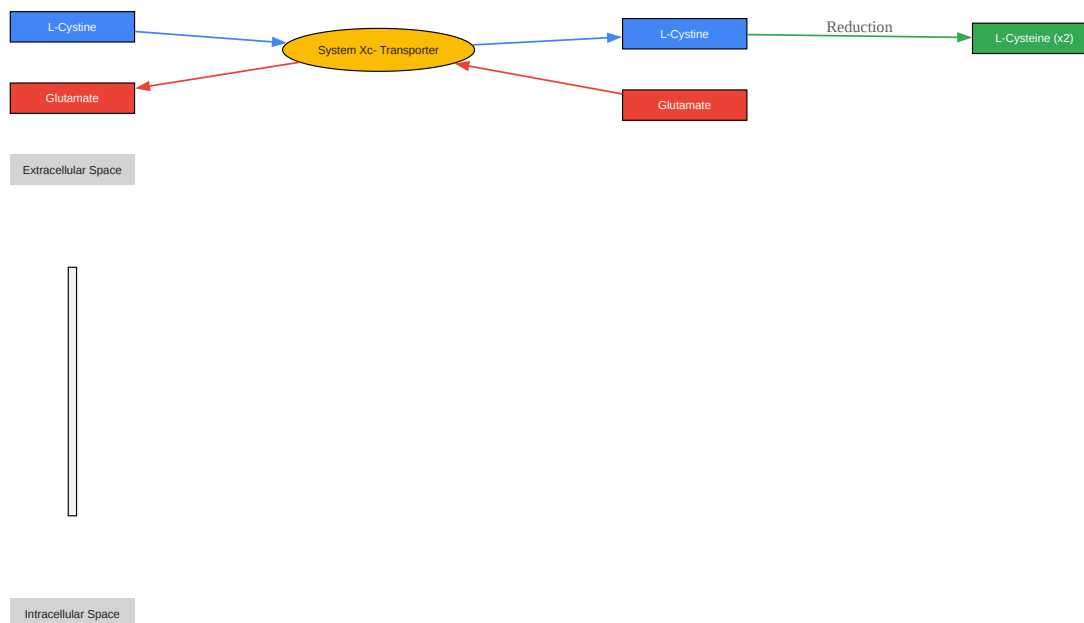
Property	L-Cystine Dihydrochloride	L-Cystine Monohydrochloride	Reference
Solubility in Water	Soluble	Freely soluble	[3][4]
Solubility in 2M HCl	50 mg/mL (with heat as needed)	Not specified	[5]
pH (100g/L in H ₂ O)	Not specified	0.8-1.2	[6]
Stability	Stable. Incompatible with strong oxidizing agents.	Stable. Incompatible with strong oxidizing agents, most common metals, hydrogen chloride.	[6][7]

Biological Significance and Signaling Pathways

L-cystine is a critical precursor for intracellular cysteine, which is essential for the synthesis of glutathione (GSH), a major antioxidant. The uptake of extracellular L-cystine is a key step in maintaining cellular redox balance and protecting against oxidative stress.

L-Cystine Transport and Reduction to Cysteine

Extracellular L-cystine is transported into the cell primarily through the system Xc⁻ transporter, a cystine/glutamate antiporter. Once inside the cell, L-cystine is rapidly reduced to two molecules of L-cysteine.

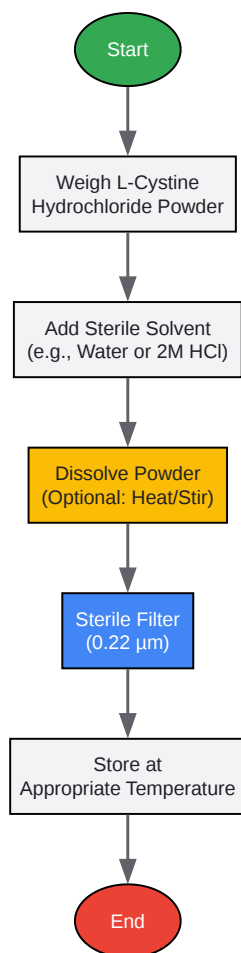
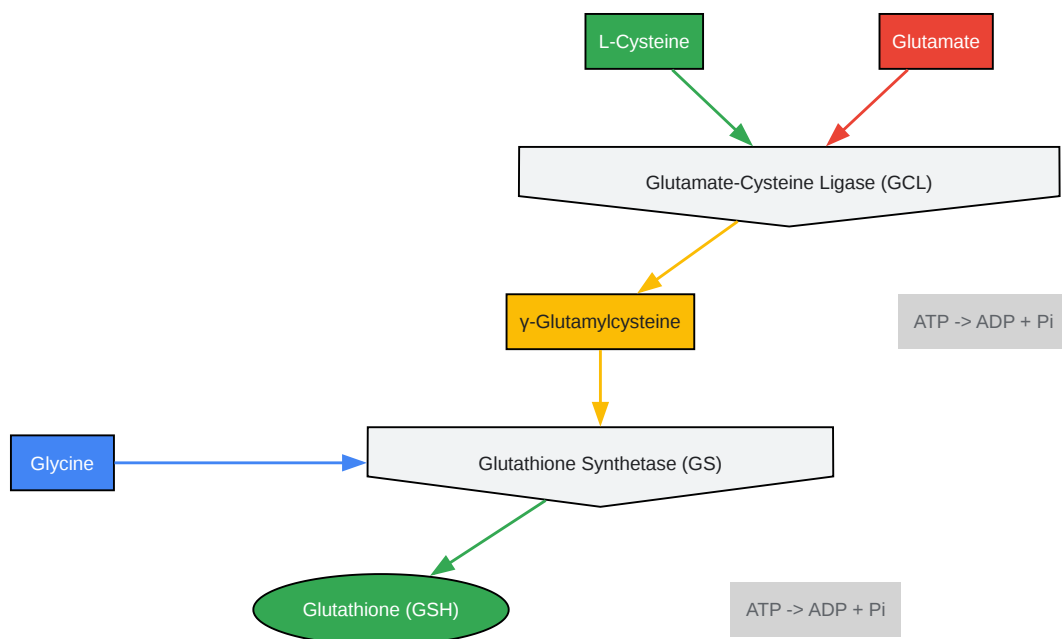


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Caption: L-Cystine transport and intracellular reduction.

Glutathione (GSH) Synthesis Pathway

Intracellular cysteine is a rate-limiting substrate for the synthesis of glutathione, a tripeptide composed of glutamate, cysteine, and glycine. This process occurs in two ATP-dependent steps catalyzed by glutamate-cysteine ligase (GCL) and glutathione synthetase (GS).



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References

- 1. Cystine dihydrochloride | C₆H₁₄Cl₂N₂O₄S₂ | CID 21121987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. L-cystine hydrochloride | C₆H₁₃ClN₂O₄S₂ | CID 16217312 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. L-CYSTINE DIHYDROCHLORIDE | 30925-07-6 [chemicalbook.com]
- 4. ulprospector.com [ulprospector.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. L-Cysteine hydrochloride monohydrate | 7048-04-6 [chemicalbook.com]
- 7. biospectra.us [biospectra.us]
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